

Nona-1,4-dien-3-one molecular weight and formula

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Compound of Interest

Compound Name: Nona-1,4-dien-3-one

Cat. No.: B15434334

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Nona-1,4-dien-3-one: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Nona-1,4-dien-3-one**, a dienone of interest in organic synthesis and potentially in pharmacological research. Due to the limited availability of specific experimental data for this compound in peer-reviewed literature, this guide presents its fundamental molecular properties, a generalized synthetic protocol, and an overview of the known biological activities of the broader class of dienones.

Core Molecular Attributes

Nona-1,4-dien-3-one is an acyclic ketone with two carbon-carbon double bonds. Its systematic name indicates a nine-carbon chain with a ketone at the third position and double bonds starting at the first and fourth positions.

Property	Value
Molecular Formula	C ₉ H ₁₄ O
Molecular Weight	138.21 g/mol
Canonical SMILES	CCCCC=CC(=O)C=C
InChl Key	InChI=1S/C9H14O/c1-3-5-6-7-8-9(10)4- 2/h3,5,7H,2,4,6,8H2,1H3



General Experimental Protocols: Synthesis of a Dienone

While a specific, validated synthesis for **Nona-1,4-dien-3-one** is not readily found in the literature, a plausible and general approach for the synthesis of $\alpha,\beta,\gamma,\delta$ -unsaturated ketones can be proposed based on established organic chemistry principles. One common method involves an aldol condensation followed by dehydration.

A Generalized Two-Step Synthesis Protocol:

- Step 1: Aldol Condensation. An enolate is formed from a ketone, which then reacts with an α,β-unsaturated aldehyde. For the synthesis of Nona-1,4-dien-3-one, one could hypothetically react the enolate of 2-hexanone with propenal.
 - Reaction: The enolate of 2-hexanone is generated using a suitable base, such as lithium diisopropylamide (LDA), in an aprotic solvent like tetrahydrofuran (THF) at low temperatures (e.g., -78 °C).
 - Addition: Propenal is then added to the reaction mixture, leading to the formation of a βhydroxy ketone.
- Step 2: Dehydration. The resulting β-hydroxy ketone is then dehydrated to form the conjugated dienone.
 - Reaction: This can often be achieved by heating the β-hydroxy ketone in the presence of an acid or base catalyst. For example, refluxing in the presence of a catalytic amount of ptoluenesulfonic acid in a solvent that allows for the removal of water (e.g., benzene or toluene with a Dean-Stark apparatus) would be a common approach.

Purification: The final product would typically be purified using column chromatography on silica gel with a suitable solvent system (e.g., a mixture of hexanes and ethyl acetate).

Potential Biological Significance of Dienones

The dienone structural motif is present in a variety of biologically active molecules. While the specific activity of **Nona-1,4-dien-3-one** is not documented, the broader class of dienone-containing compounds has been the subject of significant research.



Dienones, particularly those with a 1,5-diaryl-3-oxo-1,4-pentadienyl pharmacophore, have been extensively studied for their biological responses.[1][2] A common characteristic of these compounds is their ability to target the ubiquitin-proteasome system (UPS), which is crucial for the viability of cancer cells.[1][2]

Other reported biological activities for various dienone compounds include:

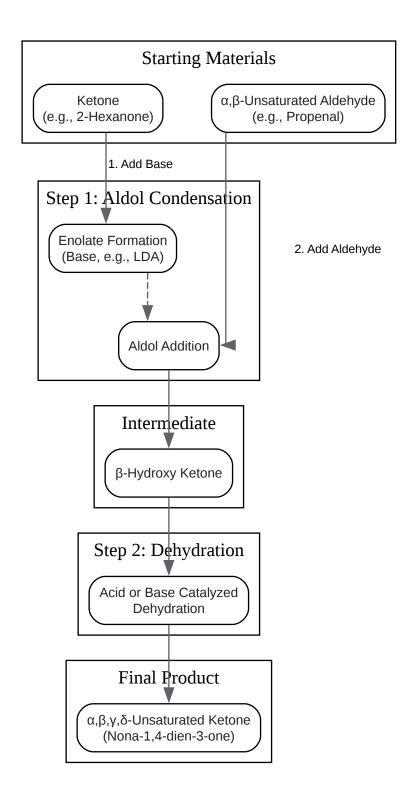
- Anti-inflammatory and Antiviral Activity[1][2]
- Antiparasitic Activity, with some dienones showing activity against the malaria parasite
 Plasmodium falciparum.[1]

It is important to note that these activities are for the general class of dienones and have not been specifically demonstrated for **Nona-1,4-dien-3-one**.

Visualizing a General Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of an $\alpha, \beta, \gamma, \delta$ -unsaturated ketone, as described in the experimental protocol section.





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References

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- 2. pubs.acs.org [pubs.acs.org]
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